

# Historical Trends in Submicron Particulate Matter (PM-1) Pollution: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: PM-1

Cat. No.: B15597331

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of historical trends in submicron particulate matter (**PM-1**) pollution, a critical environmental factor with significant implications for human health. **PM-1**, composed of particles with an aerodynamic diameter of less than 1 micrometer, can penetrate deep into the respiratory system and translocate to other organs, making it a key area of interest for toxicological and pharmaceutical research. This document summarizes quantitative data on **PM-1** trends, details the experimental protocols for its measurement, and visualizes the key signaling pathways implicated in its-induced pathology.

## Global and Regional Trends in PM-1 Concentrations

Long-term monitoring of **PM-1** is less common than for larger particulate fractions like PM-2.5 and **PM-10**. However, recent studies and reanalysis of existing data have provided valuable insights into historical **PM-1** trends in various parts of the world.

## United States

In the contiguous United States, a significant reduction in **PM-1** concentrations has been observed over the past few decades, largely attributed to air quality regulations such as the Clean Air Act.<sup>[1]</sup> However, progress in reducing **PM-1** levels has reportedly slowed since 2010, with an increasing contribution from sources like wildfires.<sup>[1]</sup>

Region	Time Period	Average Annual PM-1 Concentration ( $\mu\text{g}/\text{m}^3$ )	Trend	Key Findings
Contiguous US	1998-2022	N/A (Focus on trend)	Decreasing	Population-weighted mean PM-1 concentrations decreased significantly. <a href="#">[2]</a>
Contiguous US	2015-2022	N/A (Focus on trend)	Stagnating	The rate of reduction has slowed in recent years, with increasing impacts from wildfires. <a href="#">[1]</a>

## China

China has experienced severe particulate pollution, and studies on **PM-1** have revealed high concentrations, particularly in urban and industrialized regions. While there has been a decreasing trend in recent years due to stringent air pollution control policies, the levels remain a significant health concern. The **PM-1/PM-2.5** ratio in China is often high, indicating that the majority of fine particulate matter is in the submicron range.[\[3\]](#)[\[4\]](#)

Region/City	Time Period	Average PM-1 Concentration ( $\mu\text{g}/\text{m}^3$ )	Trend	Key Findings
Various Cities	2013-2014	Ranged from 0.75 to 0.88 of PM2.5	N/A	High PM-1/PM-2.5 ratios, especially on heavily polluted days and in winter. <a href="#">[3]</a>
Beijing	2015-2017	N/A (Focus on trend)	Decreasing	A decreasing temporal trend in PM-1, PM-2.5, and PM-10 levels was observed. <a href="#">[4]</a>
Nanjing	Winter 2015 vs. 2022	46 (2015) vs. 31 (2022)	Decreasing	A 33% reduction in average PM-1 mass concentration was observed. <a href="#">[5]</a>

## Europe

Comprehensive long-term **PM-1** data for Europe is not as readily available as for PM-2.5 and **PM-10**. However, data from the Copernicus Atmosphere Monitoring Service (CAMS) and various research studies indicate a general downward trend in particulate matter concentrations across the continent due to effective emission reduction policies.[\[2\]](#)[\[6\]](#)[\[7\]](#) The **PM-1** fraction is a significant component of PM-2.5 in Europe, with notable contributions from both primary emissions and secondary aerosol formation.

For more detailed and up-to-date information, researchers are encouraged to consult the resources provided by the Copernicus Atmosphere Monitoring Service (CAMS), which offers reanalyses and forecasts of atmospheric composition.[\[2\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

## India

India faces significant challenges with air pollution, and available data suggests high concentrations of particulate matter, including **PM-1**, in many urban areas.[\[13\]](#)[\[14\]](#) While a comprehensive long-term national trend for **PM-1** is not well-established in the provided search results, specific studies in various cities have highlighted the prevalence and sources of this pollutant. The Central Pollution Control Board (CPCB) of India manages a network of monitoring stations, and their data can be a valuable resource for regional analyses.[\[15\]](#)[\[16\]](#)[\[17\]](#)

Region/City	Time Period	PM-1	Key Findings
		Concentration ( $\mu\text{g}/\text{m}^3$ )	
Delhi	2007-2008	Seasonal variations observed	Concentrations decrease during monsoon and increase significantly during post-monsoon due to events like Diwali. <a href="#">[14]</a>
Eastern Indo-Gangetic Basin	2017-2019	Consistently high, exceeding PM2.5 and PM10 standards at times	Dominant sources include vehicular exhaust, sea salt, biomass burning, and industrial activities. <a href="#">[4]</a>
Delhi (Diwali)	2017	447 (on Diwali day)	Episodic high concentrations linked to festival fireworks. <a href="#">[18]</a>

## Experimental Protocols for PM-1 Measurement

Accurate measurement of **PM-1** concentrations is fundamental to understanding its historical trends and health effects. The following are detailed methodologies for key experiments cited in **PM-1** research.

### Gravimetric Analysis

**Principle:** This is the reference method for determining the mass concentration of particulate matter. Air is drawn through a pre-weighed filter at a constant flow rate for a specific period. The filter is then re-weighed under controlled temperature and humidity conditions. The difference in weight represents the mass of the collected particulate matter.

**Protocol:**

- **Filter Preparation:** Use filters (e.g., quartz fiber or Teflon) appropriate for the target particle size. Pre-condition the filters in a controlled environment (typically 20-23°C and 30-40% relative humidity) for at least 24 hours.[14][19]
- **Pre-Sampling Weighing:** Weigh each filter multiple times using a microbalance with a precision of at least 1 µg until a stable weight is achieved.[14][19] Record the average pre-sampling weight.
- **Sample Collection:** Place the pre-weighed filter in a size-selective inlet (e.g., a **PM-1** cyclone or impactor) of an air sampler. Draw ambient air through the filter at a constant, known flow rate for a defined period (e.g., 24 hours).
- **Post-Sampling Handling:** Carefully remove the filter from the sampler, place it in a labeled, sealed container (e.g., a petri dish), and transport it to the laboratory.
- **Post-Sampling Conditioning and Weighing:** Condition the sampled filter in the same controlled environment as in step 1 for at least 24 hours.[20] Weigh the filter multiple times until a stable weight is achieved and record the average post-sampling weight.
- **Calculation:** The concentration of **PM-1** is calculated using the following formula: **PM-1** ( $\mu\text{g}/\text{m}^3$ ) = [(Post-sampling weight ( $\mu\text{g}$ ) - Pre-sampling weight ( $\mu\text{g}$ ))] / [Flow rate ( $\text{m}^3/\text{min}$ ) x Sampling time (min)]

## Beta Attenuation Monitoring (BAM)

**Principle:** This method provides real-time measurement of particulate mass. A filter tape is exposed to a constant source of beta radiation (e.g., from a  $^{14}\text{C}$  source). As airborne particles are deposited on the tape, they attenuate the beta radiation. The degree of attenuation is proportional to the mass of the collected particles.[21][22]

**Protocol:**

- **Instrument Setup:** Install the BAM instrument with a **PM-1** size-selective inlet. Ensure the instrument is calibrated according to the manufacturer's instructions.
- **Blank Measurement:** At the beginning of each measurement cycle, the instrument measures the beta radiation passing through a clean section of the filter tape to establish a baseline.[\[1\]](#) [\[11\]](#)[\[23\]](#)
- **Sample Collection:** The instrument automatically advances the filter tape, and a pump draws a known volume of ambient air through the tape for a set period.[\[11\]](#)[\[23\]](#)
- **Sample Measurement:** The section of the tape with the collected particulate matter is then moved between the beta source and the detector. The reduction in beta particle counts is measured.
- **Mass Calculation:** The instrument's internal processor calculates the mass of the particulate matter based on the degree of beta attenuation.
- **Concentration Calculation:** The mass is then divided by the volume of air sampled to provide a near real-time concentration of **PM-1**.[\[11\]](#)

## Micro-Orifice Uniform Deposit Impactor (MOUDI)

**Principle:** The MOUDI is a cascade impactor that separates particles into multiple size fractions based on their inertia. Air is drawn through a series of stages with progressively smaller nozzles. At each stage, particles with sufficient inertia impact onto a collection substrate, while smaller particles continue to the next stage.

**Protocol:**

- **Substrate Preparation:** Prepare collection substrates (e.g., aluminum foil or filters) for each stage of the impactor. Substrates may be coated with a thin layer of grease to prevent particle bounce.
- **Impactor Assembly:** Assemble the MOUDI with the prepared substrates, ensuring a proper seal between each stage. The stages are arranged in descending order of cut-point size.[\[9\]](#)

[\[18\]](#)[\[24\]](#)[\[25\]](#)

- Sampling: Connect the MOUDI to a vacuum pump and draw air through the impactor at a constant, calibrated flow rate (typically 30 L/min).[\[25\]](#)[\[26\]](#)[\[27\]](#)
- Sample Recovery: After sampling, carefully disassemble the impactor and retrieve the substrates from each stage.
- Analysis: The collected particulate matter on each substrate can be analyzed gravimetrically (as described in section 2.1) or for its chemical composition using various analytical techniques.

## Aerosol Mass Spectrometry (AMS)

Principle: The AMS provides real-time, size-resolved chemical composition of non-refractory submicron aerosols. Particles are focused into a narrow beam and then flash vaporized upon impact with a heated surface. The resulting gas molecules are ionized and analyzed by a mass spectrometer.[\[2\]](#)[\[28\]](#)[\[29\]](#)[\[30\]](#)[\[31\]](#)

Protocol:


- Instrument Setup and Calibration: The AMS is a complex instrument that requires careful setup and calibration by a trained operator. Calibration is typically performed using particles of a known size and composition.
- Ambient Sampling: Ambient air is drawn into the instrument through an aerodynamic lens, which focuses the submicron particles into a tight beam.[\[31\]](#)
- Particle Vaporization and Ionization: The particle beam impacts a heated surface (around 600°C) under high vacuum, causing the non-refractory components to vaporize. The resulting gas is then ionized, typically by electron impact.[\[31\]](#)
- Mass Analysis: The ions are guided into a mass spectrometer (quadrupole or time-of-flight) which separates them based on their mass-to-charge ratio.[\[28\]](#)[\[29\]](#)
- Data Acquisition and Analysis: The instrument software acquires mass spectra and particle time-of-flight data, which are then processed to yield size-resolved chemical composition of the aerosol.[\[31\]](#)

## Signaling Pathways Activated by PM-1 Exposure


Exposure to **PM-1** is known to induce a variety of adverse health effects, primarily through the induction of oxidative stress and inflammation. The following diagrams illustrate the key signaling pathways involved.

### Oxidative Stress and Inflammatory Response

**PM-1** particles, due to their large surface area and chemical composition, can generate reactive oxygen species (ROS) directly or indirectly through interactions with cellular components. This oxidative stress is a key initiator of downstream signaling cascades that lead to inflammation.



### NF-κB Activation by PM-1



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [www2.gov.bc.ca](http://www2.gov.bc.ca) [www2.gov.bc.ca]
- 2. Copernicus [atmosphere.copernicus.eu]
- 3. [ww2.arb.ca.gov](http://ww2.arb.ca.gov) [ww2.arb.ca.gov]
- 4. [researchgate.net](http://researchgate.net) [researchgate.net]
- 5. Copernicus Atmosphere Monitoring Service | ECMWF [ecmwf.int]
- 6. CAMS European air quality reanalyses [ads.atmosphere.copernicus.eu]
- 7. CAMS European air quality forecasts [data.opendata-science.eu]
- 8. Data | Copernicus [atmosphere.copernicus.eu]
- 9. [researchgate.net](http://researchgate.net) [researchgate.net]
- 10. Charts | Copernicus [atmosphere.copernicus.eu]
- 11. CAMS - air quality data for all seasons | Copernicus [atmosphere.copernicus.eu]
- 12. CAMS European air quality forecasts [ads.atmosphere.copernicus.eu]
- 13. [aaqr.org](http://aaqr.org) [aaqr.org]
- 14. [researchgate.net](http://researchgate.net) [researchgate.net]
- 15. [kaggle.com](http://kaggle.com) [kaggle.com]
- 16. Verifying connection [datacommons.princeton.edu]
- 17. CPCB | Central Pollution Control Board [cpcb.nic.in]
- 18. [researchgate.net](http://researchgate.net) [researchgate.net]
- 19. [urbanemissions.info](http://urbanemissions.info) [urbanemissions.info]
- 20. [joint-research-centre.ec.europa.eu](http://joint-research-centre.ec.europa.eu) [joint-research-centre.ec.europa.eu]
- 21. [polkcountyiowa.gov](http://polkcountyiowa.gov) [polkcountyiowa.gov]
- 22. [aaqr.org](http://aaqr.org) [aaqr.org]

- 23. deq.nc.gov [deq.nc.gov]
- 24. researchgate.net [researchgate.net]
- 25. tsi.com [tsi.com]
- 26. atm-www-prod-22.atm.helsinki.fi [atm-www-prod-22.atm.helsinki.fi]
- 27. MOUDI | Catalog of Archived Suborbital Earth Science Investigations [impact.earthdata.nasa.gov]
- 28. pradeepresearch.org [pradeepresearch.org]
- 29. cires1.colorado.edu [cires1.colorado.edu]
- 30. Aerosol Mass Spectrometer | Laboratory of Atmospheric Chemistry | PSI [psi.ch]
- 31. cires1.colorado.edu [cires1.colorado.edu]
- To cite this document: BenchChem. [Historical Trends in Submicron Particulate Matter (PM-1) Pollution: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15597331#historical-trends-in-pm-1-pollution\]](https://www.benchchem.com/product/b15597331#historical-trends-in-pm-1-pollution)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

